

An In-depth Technical Guide to the Chemical Structure and Isomers of Aminohehexane

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Compound of Interest

Compound Name: Aminohehexane

Cat. No.: B13955822

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Introduction

Aminohehexane, with the chemical formula $C_6H_{15}N$, represents a group of organic compounds characterized by a hexane backbone with an attached amino group. These compounds are of significant interest in various fields, including pharmaceuticals, agrochemicals, and material science, due to their versatile chemical properties which are highly dependent on their isomeric form. This technical guide provides a comprehensive overview of the chemical structure of **aminohehexane**, a detailed exploration of its various isomers, and a summary of their physicochemical properties. Furthermore, it outlines key experimental protocols for the synthesis and characterization of these isomers, aiming to serve as a valuable resource for professionals in research and development.

Chemical Structure and Classification of Isomers

The isomers of **aminohehexane** can be broadly categorized into three main classes based on the substitution of the nitrogen atom: primary, secondary, and tertiary amines. Each class exhibits distinct reactivity and physical properties.

- **Primary Amines:** The nitrogen atom is bonded to one alkyl group and two hydrogen atoms. The amino group can be located at different positions on the hexane chain, and the hexane chain itself can be linear or branched.

- Secondary Amines: The nitrogen atom is bonded to two alkyl groups and one hydrogen atom. The sum of carbon atoms in the two alkyl groups is six.
- Tertiary Amines: The nitrogen atom is bonded to three alkyl groups, with the total number of carbon atoms in the alkyl groups being six.

Isomers of Aminoheptane (C₆H₁₅N)

There are numerous structural isomers for the molecular formula C₆H₁₅N. A comprehensive list is categorized below.

Primary Amine Isomers

The primary amine isomers of **aminoheptane** can be derived from different structural isomers of heptane.

- Based on n-heptane:
 - Heptan-1-amine
 - Heptan-2-amine
 - Heptan-3-amine
- Based on isohexane (2-methylpentane):
 - 2-Methylpentan-1-amine
 - 4-Methylpentan-2-amine
 - 2-Methylpentan-3-amine
 - 2-Methylpentan-2-amine
- Based on 3-methylpentane:
 - 3-Methylpentan-1-amine
 - 3-Methylpentan-2-amine

- 3-Methylpentan-3-amine
- Based on neohexane (2,2-dimethylbutane):
 - 2,2-Dimethylbutan-1-amine
- Based on 2,3-dimethylbutane:
 - 2,3-Dimethylbutan-1-amine
 - 2,3-Dimethylbutan-2-amine

Secondary Amine Isomers

Examples of secondary amine isomers include:

- N-Methylpentylamine (isomers of pentyl group apply)
- N-Ethylbutylamine (isomers of butyl group apply)
- N-Propylpropylamine (and its isomer diisopropylamine)

Tertiary Amine Isomers

There are several tertiary amine isomers for $C_6H_{15}N$, including:

- Triethylamine
- N,N-Dimethylbutylamine (and its isomers)
- N-Ethyl-N-methylpropylamine (and its isomers)

Data Presentation: Physicochemical Properties of Selected Aminoheptane Isomers

The following tables summarize key physicochemical data for a selection of **aminoheptane** isomers for comparative analysis.

Table 1: Physicochemical Properties of Primary **Aminoheptane** Isomers

Isomer	CAS Number	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/mL at 25°C)
Hexan-1-amine	111-26-2	101.19	131-132	-23	0.766
Hexan-2-amine	68107-05-1	101.19	116	< -20	0.755
Hexan-3-amine	16751-58-9	101.19	119.3	-40.7 (est.)	0.768

Table 2: Physicochemical Properties of Secondary **Aminohexane** Isomers

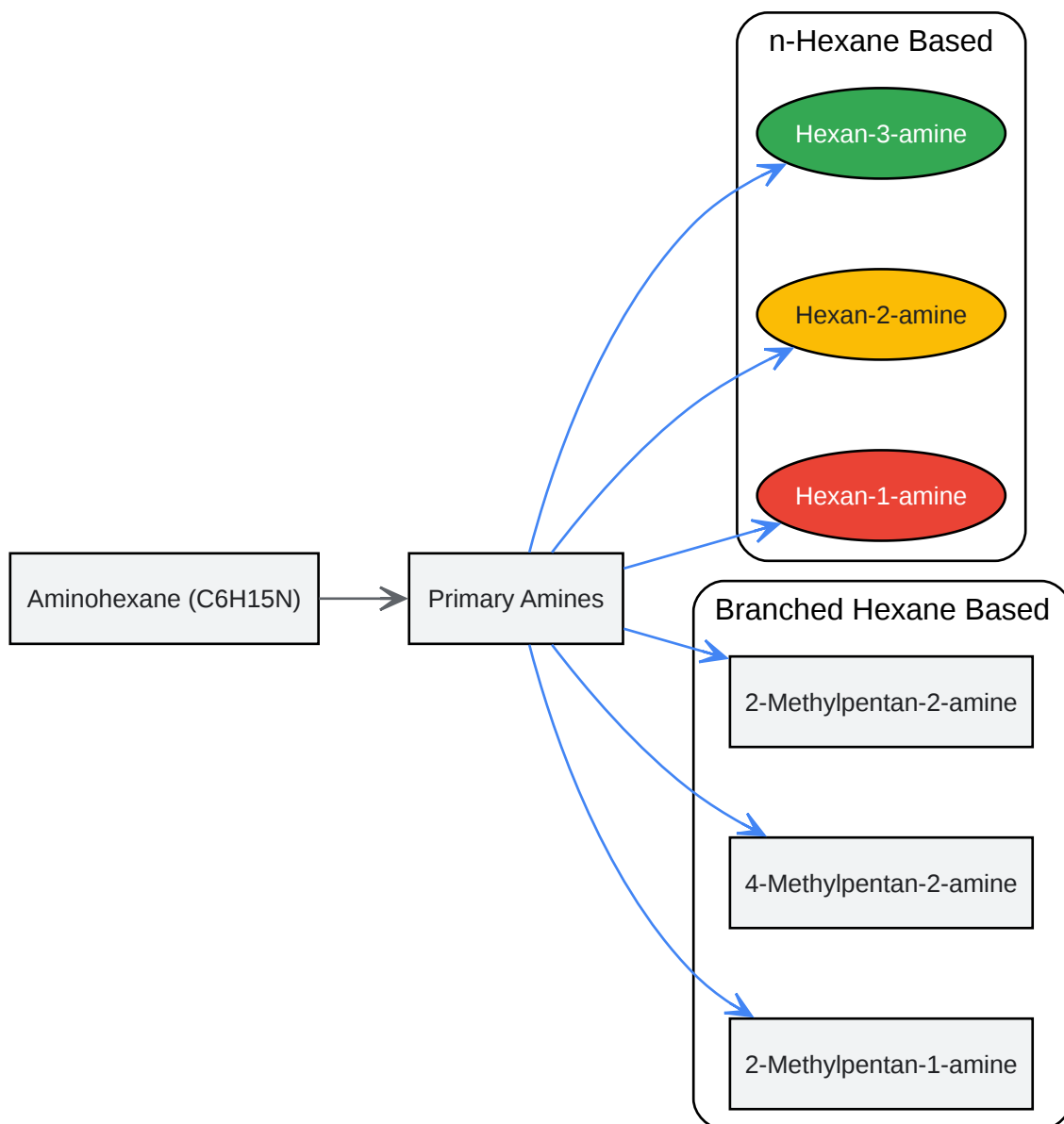
Isomer	CAS Number	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/mL at 25°C)
N-Methylpentylamine	25419-06-1	101.19	116-118	-87.87 (est.)	0.738
N-Ethylbutylamine	13360-63-9	101.19	108-110	-78	0.740
Diisopropylamine	108-18-9	101.19	84	-61	0.722

Table 3: Physicochemical Properties of Tertiary **Aminohexane** Isomers

Isomer	CAS Number	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/mL at 25°C)
Triethylamine	121-44-8	101.19	88.6-89.8	-114.7	0.726

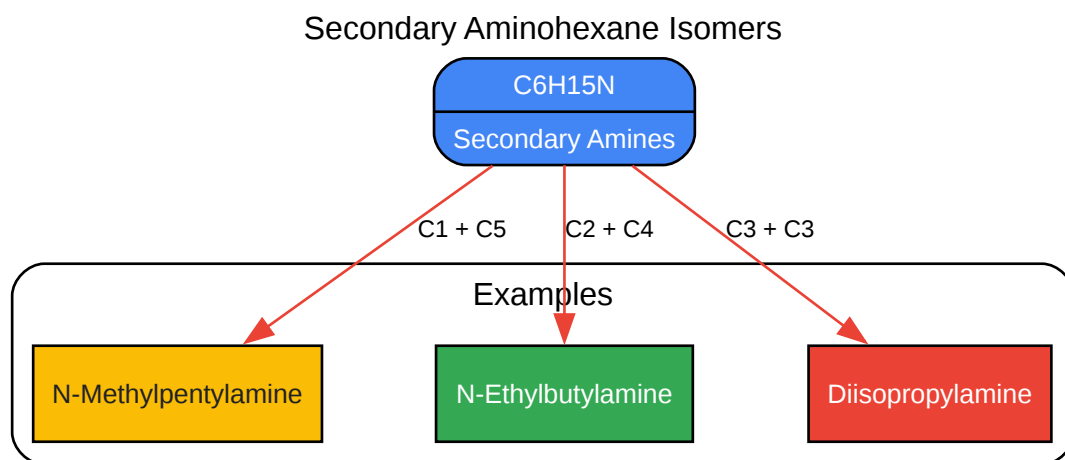
Mandatory Visualization

Primary Aminohehexane Isomers (Hexane Backbone)



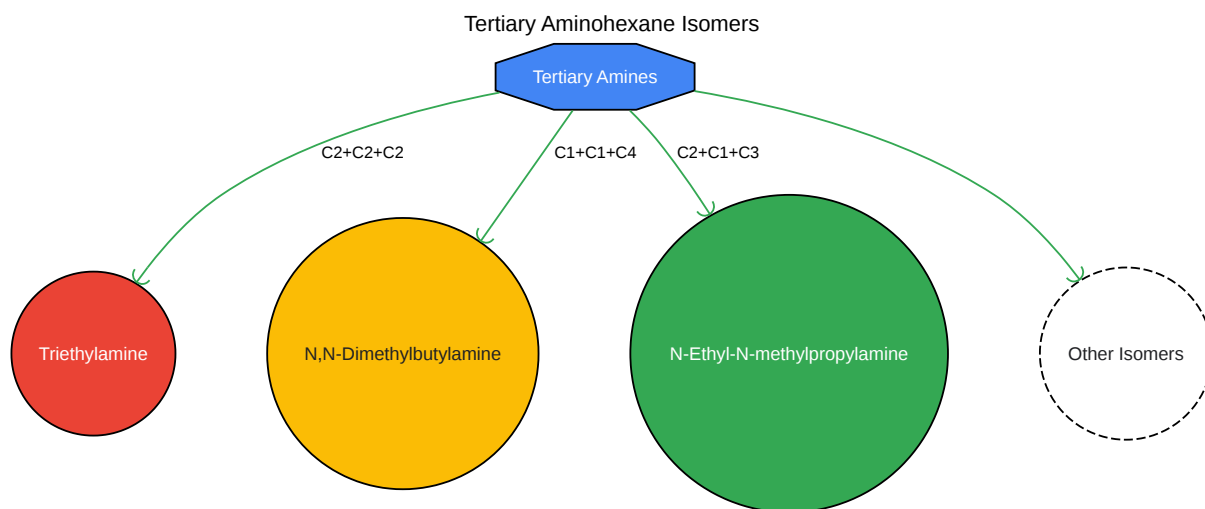
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Caption: Structural diversity of primary **aminohehexane** isomers.



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Caption: Classification of secondary **aminohexane** isomers.



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Caption: Examples of tertiary **aminohexane** isomers.

Experimental Protocols

Synthesis of Primary Amines: Gabriel Synthesis of Hexan-1-amine

The Gabriel synthesis is a robust method for the preparation of primary amines, avoiding the over-alkylation common in other methods.^[1]

Materials:

- Potassium phthalimide
- 1-Bromohexane
- Hydrazine hydrate
- Ethanol
- Hydrochloric acid
- Sodium hydroxide
- Diethyl ether

Procedure:

- **N-Alkylation of Phthalimide:** In a round-bottom flask, dissolve potassium phthalimide in anhydrous dimethylformamide (DMF). Add 1-bromohexane to the solution and reflux the mixture for several hours. Monitor the reaction by thin-layer chromatography (TLC).
- **Hydrazinolysis:** After cooling, add hydrazine hydrate to the reaction mixture and reflux for an additional period.^[2] A precipitate of phthalhydrazide will form.
- **Isolation of the Primary Amine:** Cool the mixture, add an aqueous solution of hydrochloric acid, and stir. Filter off the phthalhydrazide precipitate. The filtrate contains the hexan-1-amine hydrochloride salt.
- **Purification:** Basify the filtrate with a concentrated sodium hydroxide solution and extract the liberated hexan-1-amine with diethyl ether. Dry the ethereal extracts over anhydrous sodium

sulfate, filter, and remove the solvent under reduced pressure. The crude product can be further purified by distillation.

Synthesis of Secondary and Tertiary Amines: Reductive Amination

Reductive amination is a versatile method for synthesizing primary, secondary, and tertiary amines from carbonyl compounds.^[3]

Example: Synthesis of N-Ethylbutylamine

Materials:

- Butanal
- Ethylamine
- Sodium triacetoxyborohydride (STAB)
- Dichloromethane (DCM)
- Acetic acid
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- **Imine Formation:** To a solution of butanal in dichloromethane, add ethylamine. A catalytic amount of acetic acid can be added to facilitate the formation of the iminium ion.
- **Reduction:** To the solution containing the imine, add sodium triacetoxyborohydride in portions. Stir the reaction mixture at room temperature until the reaction is complete (monitored by GC-MS or TLC).

- **Work-up:** Quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate. Separate the organic layer, and extract the aqueous layer with dichloromethane.
- **Purification:** Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate. After filtration, the solvent is removed under reduced pressure. The resulting N-ethylbutylamine can be purified by distillation.

Separation and Characterization of Isomers: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile compounds like **aminohexane** isomers. Derivatization is often employed to improve chromatographic resolution and sensitivity.^[4]^[5]

Protocol Outline:

- **Derivatization:** A common derivatizing agent for amines is pentafluoropropionic anhydride (PFPA).^[4] A solution of the amine isomer mixture in a suitable solvent (e.g., tetrahydrofuran) is treated with PFPA and heated to form the corresponding amide derivatives.
- **GC-MS Analysis:**
 - **Column:** A non-polar capillary column, such as a DB-5MS, is typically used.^[4]
 - **Injector:** Operate in splitless mode with an injector temperature of around 290°C.^[5]
 - **Oven Program:** A temperature gradient is employed for optimal separation. An example program could be: initial temperature of 80°C, hold for 1 minute, ramp to 180°C at 5°C/min, then to 240°C at 10°C/min, and finally to 290°C at 25°C/min with a final hold.^[5]
 - **Carrier Gas:** Helium is used as the carrier gas at a constant flow rate.^[5]
 - **Mass Spectrometer:** The mass spectrometer is operated in electron ionization (EI) mode, scanning a mass range appropriate for the derivatized isomers.

- Data Analysis: Isomers are identified based on their retention times and unique mass fragmentation patterns.

Conclusion

This technical guide provides a foundational understanding of the chemical structure and isomerism of **aminohexane**. The presented data and experimental protocols offer a practical resource for scientists and researchers engaged in the synthesis, characterization, and application of these versatile compounds. The structural diversity among **aminohexane** isomers directly translates to a wide range of physicochemical properties and reactivities, underscoring the importance of precise isomeric identification and control in drug development and chemical synthesis.

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